

Application Note: Low-Temperature NMR Spectroscopy Using Pentane-d12

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Compound of Interest

Compound Name: Pentane-d12

CAS No.: 2031-90-5

Cat. No.: B1360251

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Executive Summary

This guide details the operational protocols for utilizing **Pentane-d12** as a solvent for ultra-low temperature Nuclear Magnetic Resonance (NMR) spectroscopy. While Tetrahydrofuran-d8 (THF-d8) and Dichloromethane-d2 (

) are standard for low-temperature work, they freeze at -108°C and -95°C , respectively.

Pentane-d12 extends the liquid window down to approximately -130°C , allowing for the characterization of highly unstable organometallic intermediates, reactive carbanions, and rapid conformational equilibria that are unobservable in other media.

Key Technical Challenges:

- Convection: Low viscosity leads to Bénard convection cells, broadening lines.
- Volatility: High vapor pressure requires specific containment (J. Young tubes).
- Inertness: Non-polar nature requires careful solubility checks.^[1]

Technical Specifications & Physical Properties

The selection of **Pentane-d12** is driven by its physical properties. It is a non-polar, aliphatic hydrocarbon with an exceptionally low freezing point.

Table 1: Physical & NMR Properties of **Pentane-d12**

Property	Value	Notes
Freezing Point	~ -129.7°C (143 K)	Practical limit for acquisition is -125°C.
Boiling Point	36.1°C	Extremely volatile; significant vapor pressure at RT.
Residual Signals	0.88 (t), 1.27 (m)	Methyl and Methylene protons, respectively.
Signals	13.9, 22.2, 34.2	Useful for secondary referencing.
Dielectric Constant	1.84	Poor solvent for ionic species; requires lipophilic counter-ions.
Viscosity (20°C)	0.24 cP	Very low (Water = 1.0 cP). Prone to convection.

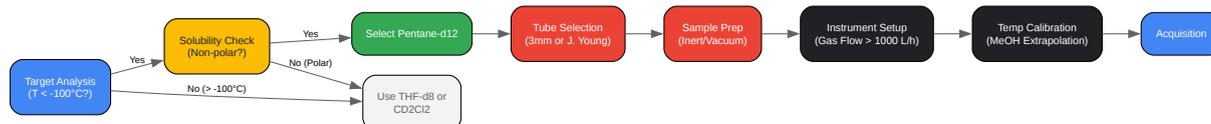


Critical Insight: The residual proton signals (

0.88 and 1.27) are in the aliphatic region. Ensure your analyte signals of interest do not overlap, or use solvent suppression techniques (e.g., excitation sculpting) if the analyte concentration is low (< 5 mM).

Experimental Workflow Logic

The following diagram outlines the decision process for selecting **Pentane-d12** and the subsequent handling workflow.



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Figure 1: Decision matrix and workflow for Ultra-Low Temperature NMR.

Detailed Protocols

Protocol A: Sample Preparation (Inert Atmosphere)

Objective: Prepare a moisture-free sample in a containment vessel capable of withstanding high vapor pressure upon warming.

Equipment:

- J. Young NMR Tube: Teflon-valved tube (5mm or 3mm). Do not use standard plastic caps; they will pop off due to pentane vapor pressure or leak air during cooling.
- Vacuum Line (Schlenk Line): For solvent transfer.
- 3mm vs 5mm Tubes: Use 3mm tubes (with a 5mm spinner adapter) if available.[2] The smaller diameter significantly reduces thermal convection currents, which are severe in low-viscosity pentane.

Steps:

- Drying: Flame-dry the J. Young tube under vacuum.
- Solute Addition: Add the solid analyte in a glovebox (Argon/Nitrogen atmosphere).

- Solvent Transfer:
 - Attach the tube to a vacuum line adapter.
 - Vacuum transfer **Pentane-d12** (dried over Na/K alloy) into the tube at -78°C (Dry ice/Acetone bath).
 - Volume: Use approximately 0.5 mL.[3] Overfilling increases the vertical temperature gradient, worsening convection.
- Degassing: Perform three Freeze-Pump-Thaw cycles to remove dissolved Oxygen.[3] Oxygen is paramagnetic and will broaden lines; it can also condense as liquid (blue liquid) at -183°C if a leak occurs, creating a safety hazard.
- Sealing: Close the Teflon valve tightly while the sample is frozen.

Protocol B: Temperature Calibration (The "Methanol Gap")

Objective: Accurate temperature estimation below the standard Methanol range.

Standard Methanol thermometers are only accurate down to ~-98°C. For **Pentane-d12** work (-100°C to -130°C), you must rely on extrapolated thermocouple calibration.

- Standard Calibration: Insert a standard 4% Methanol in Methanol-d4 sample.
- Linear Fit: Measure the chemical shift separation () at -40°C, -60°C, and -80°C.
- Correction Factor: Plot Actual Temp (Methanol) vs. Displayed Temp (Thermocouple).
 - Calculate the linear regression equation:
.
- Extrapolation: Use this equation to set the temperature for -120°C or -130°C.

- Note: Do not rely on the thermocouple display value directly; at -130°C , the error can be 5-10 degrees depending on the probe design.

Protocol C: Instrument Setup & Shimming

Objective: Mitigating convection and maintaining lock.

- Cooling System: Use a Liquid Nitrogen () exchanger.
 - Gas Flow: Set gas flow to High (typically 1000–1200 L/hr on Bruker systems) to minimize the temperature gradient across the sample length.
- Locking:
 - **Pentane-d₁₂** has multiple deuterium environments (and).
 - Manually select the lock signal corresponding to the group (higher intensity) if the autolock fails.
 - Tip: If the lock is unstable due to bubbling/convection, acquire unlocked (if the magnet drift is low) or use a capillary insert (though this may freeze and break, so a coaxial tube with a lower freezing point reference like Toluene-d₈ is preferred if external locking is needed).
- Shimming (Crucial):
 - The Problem: Convection currents create a "smile" or distortion in the peak shape.
 - The Fix: Shim on the FID (Free Induction Decay), not just the lock level.
 - Prioritize Z1 and Z2 shims. High-order shims (Z3, Z4) are often less effective if the sample is convecting.

- If lines remain broad, spin the sample (if the probe allows low-T spinning) to average out transverse gradients, although spinning is often discouraged at ultra-low T due to mechanical freezing risks. 3mm tubes are the best hardware solution.

Case Study: Stabilizing a Lithium Intermediate

Scenario: A researcher attempts to characterize a lithiated allylic species.

- Attempt 1 (THF-d8 at -78°C): The spectrum shows broad, averaged peaks, indicating rapid exchange or decomposition.
- Attempt 2 (THF-d8 at -105°C): Solvent freezes; sample is lost.
- Solution (**Pentane-d12** at -125°C):
 - Sample prepared in a J. Young tube via vacuum transfer.
 - Temperature lowered to -125°C (calibrated).
 - Exchange process slows sufficiently to the "slow exchange" regime on the NMR timescale.
 - Result: Distinct doublets observed for the allylic protons, confirming the specific lithiated isomer structure.

Troubleshooting & Safety

Table 2: Common Failure Modes

Symptom	Probable Cause	Corrective Action
Broad Humps / No Lock	Sample frozen / Precipitation	Raise T by 10°C. Check solubility of analyte (Pentane is poor for polar species).
"Smiling" Baselines	Convection currents	Switch to 3mm tube. Increase VT gas flow to reduce vertical gradient.
Condensation on Tube	Air leak in probe / Heater failure	STOP immediately. Warm probe to RT. Dry probe thoroughly with gas to prevent coil arcing.
Cap Pops Off	Vapor pressure (warming)	Use J. Young valves only. Never use plastic caps for volatile solvents.

Safety Warning: When using

cooling, ensure the heater current does not max out (burnout risk) and that the exhaust does not block (pressure buildup). If the probe is cooled below -150°C (near liquid oxygen temperatures), ensure the sample area is purged with Helium or Nitrogen to prevent liquid oxygen condensation, which is explosive in the presence of organic solvents.

References

- **Pentane-d₁₂** Properties
 - Cambridge Isotope Laboratories.[4] "NMR Solvent Data Chart."
- Low-Temperature Calibration Standards
 - University of Ottawa NMR Facility.
 - [\[Link\]](#)
- Convection in Low Viscosity Solvents

- Swan, I. et al. "Convection in liquid-state NMR: expect the unexpected." RSC Advances, 2016.[2]
- [\[Link\]](#)
- Handling Volatile NMR Samples
 - University of Illinois Urbana-Champaign (UIUC) NMR Lab.
 - [\[Link\]](#)

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. NMR | Sample Preparation & NMR Tubes | Chemical Research Support \[weizmann.ac.il\]](#)
- [4. scs.illinois.edu \[scs.illinois.edu\]](#)
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